

Physicochemical Properties of Distilled Tall Oil Fatty Acids: An In-depth Technical Guide

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Compound of Interest

Compound Name: Tall oil (fatty acids)

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Abstract

Distilled Tall Oil Fatty Acids (DTOFA), a co-product of the Kraft pulp and paper industry, represent a complex mixture of fatty acids, rosin acids, and unsaponifiable materials derived from the fractional distillation of crude tall oil (CTO).[1] This technical guide provides a comprehensive overview of the physicochemical properties of DTOFA, intended for researchers, scientists, and professionals in drug development. It details the composition, physical characteristics, and chemical properties, supported by quantitative data, standardized experimental protocols, and process visualizations. The unique composition of DTOFA, primarily consisting of C18 unsaturated fatty acids like oleic and linoleic acid, imparts specific properties that make it a versatile raw material in various industrial and research applications. [2]

Introduction

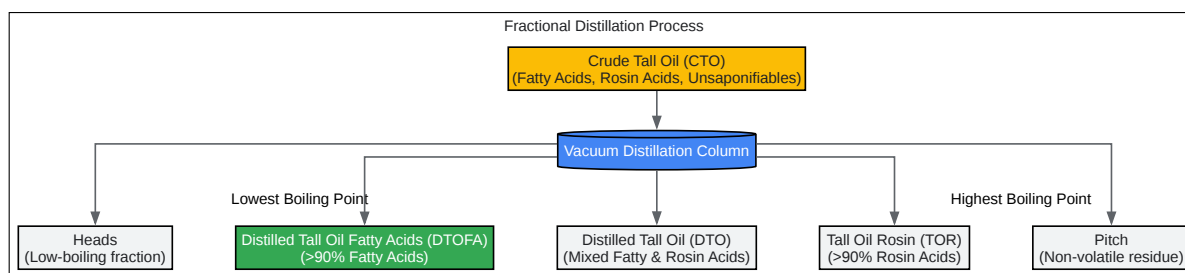
Tall oil is a significant byproduct of the alkaline (Kraft) pulping process of pine wood.[3] The raw material, known as crude tall oil (CTO), is an intricate mixture of fatty acids, resin acids (mainly abietic acid and its isomers), and neutral or unsaponifiable components such as sterols and other hydrocarbons.[1][4] Through a process of fractional distillation at high temperatures under vacuum, CTO is separated into several distinct fractions, including tall oil rosin (TOR), tall oil pitch, and the focus of this guide, Distilled Tall Oil Fatty Acids (DTOFA or TOFA).[4][5] TOFA is defined as the distillation fraction containing a minimum of 90% fatty acids.[6] Its utility stems

from its long carbon chain (C18), the reactivity of its carboxyl group, and the unsaturation of its double bonds.

Manufacturing Process: From Crude Tall Oil to DTOFA

The transformation of crude tall oil into its more refined fractions is achieved through fractional distillation. This process separates components based on their different boiling points. The initial CTO is heated under vacuum, causing the more volatile components to vaporize first. These vapors are then condensed and collected at different stages, yielding distinct fractions with varying compositions and properties.

The primary products are Tall Oil Fatty Acids (TOFA) and Tall Oil Rosin (TOR). Other fractions include distilled tall oil (DTO), which is a mixture of fatty and rosin acids, heads (the most volatile fraction), and pitch (the non-volatile residue).^{[1][4]}



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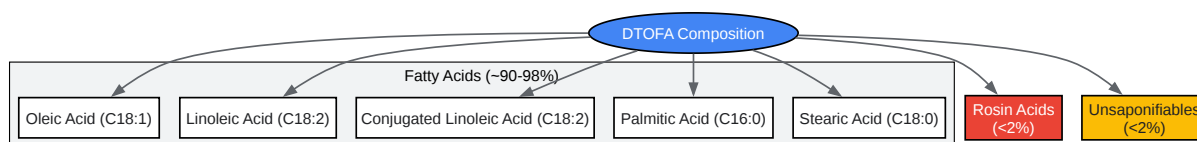
Caption: Fractional Distillation of Crude Tall Oil.

Physicochemical Properties

The properties of DTOFA are a direct result of its chemical composition, which can vary depending on the wood source (species of pine, geographic location) and the specific distillation process parameters.^{[4][6]}

Composition

DTOFA is predominantly a mixture of C18 fatty acids, with smaller amounts of saturated fatty acids, rosin acids, and unsaponifiable matter. The low rosin acid content is a key quality parameter for many applications.



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Caption: Major Chemical Components of DTOFA.

Table 1: Typical Composition of Distilled Tall Oil Fatty Acids

Component	Typical Percentage (%)	Reference
Fatty Acids	>97	[7]
Oleic Acid (C18:1)	26 - 48	[5][7]
Linoleic Acid (C18:2)	35	[5]
Conjugated Linoleic Acid	7	[5]
Palmitic Acid (C16:0)	1	[5]
Stearic Acid (C18:0)	2	[5]
Other Acids	4	[5]
Rosin Acids	<2.1	[7]
Unsaponifiabiles	<2.0	[5][7]

Physical Properties

At ambient temperature, DTOFA is a yellowish, oily liquid with a characteristic pungent odor.[2]
[8] Its physical state and properties are crucial for handling, storage, and formulation.

Table 2: Physical Properties of Distilled Tall Oil Fatty Acids

Property	Typical Value	Unit	Reference
Appearance	Light yellow transparent liquid	-	[8][9]
Density at 20°C	904	kg/m ³	[7]
Viscosity at 20°C	30	mPa·s	[7]
Flash Point (closed cup)	205	°C	[7]
Cloud Point	-7	°C	[7]
Freezing Point	≤0	°C	[9]
Boiling Point Range	200 - 300	°C	[8]
Refractive Index at 20°C	1.470	-	[7]
Color (Gardner)	4	-	[7]

Chemical Properties

The chemical properties of DTOFA are defined by standard metrics that quantify the acid content, saponifiable matter, and degree of unsaturation. These values are critical for quality control and for determining the stoichiometry of chemical reactions involving DTOFA.

Table 3: Chemical Properties of Distilled Tall Oil Fatty Acids

Property	Typical Value	Unit	Definition	Reference
Acid Value	192 - 202	mg KOH/g	Milligrams of KOH required to neutralize the free fatty acids in 1g of sample.	[9] [10] [11]
Saponification Value	198	mg KOH/g	Milligrams of KOH required to saponify 1g of fat, measuring both free and esterified acids.	[12] [13] [14]
Iodine Value (Wijs)	153 - 162	g I ₂ /100g	A measure of the degree of unsaturation of the fatty acids.	[7] [9] [15]

Experimental Protocols

The analysis of DTOFA relies on standardized test methods, primarily those developed by ASTM International and the American Oil Chemists' Society (AOCS).

Determination of Fatty and Rosin Acid Composition

Method: ASTM D5974 - Standard Test Methods for Fatty and Rosin Acids in Tall Oil Fractionation Products by Capillary Gas Chromatography.[\[16\]](#)[\[17\]](#)

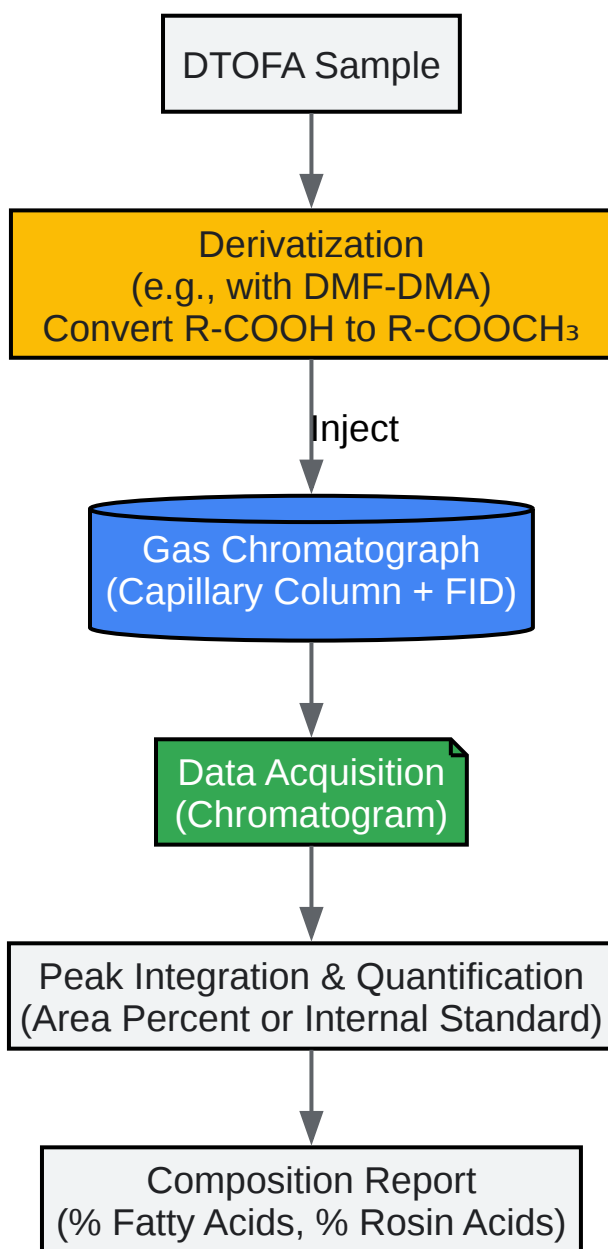
This method determines the individual fatty and rosin acids in DTOFA. The core of the procedure involves converting the non-volatile acids into volatile methyl esters, which can then be separated and quantified by gas chromatography (GC).[\[18\]](#)

Protocol Summary:

- Esterification: The carboxylic acid groups of the fatty and rosin acids are converted into methyl esters. Several reagents can be used, including N,N-dimethylformamide dimethyl

acetal (DMF-DMA), tetramethylammonium hydroxide (TMAH), or the classic but hazardous diazomethane.[\[17\]](#)[\[18\]](#)[\[19\]](#)

- GC Analysis: A known amount of the esterified sample is injected into a gas chromatograph equipped with a capillary column (e.g., a polar stationary phase) and a flame ionization detector (FID).[\[18\]](#)
- Separation & Detection: The volatile methyl esters are separated based on their boiling points and affinity for the stationary phase as they pass through the column. The FID detects the components as they elute.
- Quantification: The amount of each acid is determined using either an internal standard method for absolute values or an area percent method for relative values.[\[16\]](#) The internal standard method involves adding a known quantity of a reference compound to the sample before analysis.[\[16\]](#)



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Caption: Experimental Workflow for GC Analysis (ASTM D5974).

Determination of Acid Value

Methods: ASTM D1980; AOCS Te 1a-64.[10][11][20][21]

This test measures the free acidity in a sample.[11]

Protocol Summary:

- A precisely weighed sample (approx. 5 g) is dissolved in a hot, neutralized solvent (e.g., 75-100 mL of ethyl alcohol).[22]
- A phenolphthalein indicator is added to the solution.
- The solution is titrated with a standardized sodium hydroxide (NaOH) or potassium hydroxide (KOH) solution (e.g., 0.5 M) until a faint pink color persists for at least 30 seconds.[22]
- The acid value is calculated based on the volume and molarity of the titrant used and the weight of the sample.

Determination of Saponification Value

Methods: ASTM D1962.[12][23][24][25]

This method determines the total acid content, including both free acids and those present as esters.[13]

Protocol Summary:

- A weighed sample (approx. 2-3 g) is placed in an Erlenmeyer flask.[13]
- A precise volume (e.g., 50.0 mL) of a standardized ethanolic potassium hydroxide (KOH) solution is added.[26]
- The mixture is refluxed for approximately 60 minutes to ensure complete saponification (the hydrolysis of esters into carboxylate salts and alcohols).[13]
- After cooling slightly, the excess, unreacted KOH is titrated with a standardized solution of hydrochloric acid (HCl), typically using phenolphthalein as an indicator.
- A "blank" determination is run in parallel, containing only the KOH solution and no sample.
- The saponification value is calculated from the difference in the titrant volume required for the blank and the sample.[26]

Determination of Iodine Value

Method: ASTM D1959 - Wijs Procedure.[15][27][28][29]

This test measures the degree of unsaturation (number of double bonds) in the fatty acids.[27]

Protocol Summary:

- A weighed sample is dissolved in a suitable solvent (e.g., carbon tetrachloride or cyclohexane).
- A precise amount of Wijs solution (iodine monochloride in glacial acetic acid) is added to the sample. The iodine monochloride reacts with the double bonds in the unsaturated fatty acids.
- The mixture is kept in the dark for a specified time (e.g., 30 minutes) to allow the reaction to complete.
- After the reaction period, a potassium iodide (KI) solution is added, which reacts with the excess (unreacted) Wijs solution to liberate iodine.
- The liberated iodine is then titrated with a standardized sodium thiosulfate solution, using a starch solution as an indicator (the endpoint is the disappearance of the blue starch-iodine complex).
- A blank determination is performed alongside the sample.
- The iodine value is calculated based on the difference in titration volumes between the blank and the sample.

Applications in Research and Drug Development

The well-defined physicochemical properties of DTOFA make it a substance of interest for various applications. Its composition of long-chain fatty acids, primarily oleic and linoleic acid, is similar to that of many vegetable oils.[2] Potential applications include:

- **Synthesis:** As a starting material for the synthesis of dimer acids, lubricant esters, and other oleochemical derivatives.[9]
- **Formulation:** Use as an excipient in formulations, acting as an emulsifier, solubilizer, or lubricant.

- Metalworking and Cleaning: Employed in metalworking fluids and industrial cleaners.
- Coatings and Inks: A key raw material for producing alkyd resins used in fast-drying paints and inks.[9]

Conclusion

Distilled Tall Oil Fatty Acids are a valuable and versatile class of oleochemicals with a unique profile of physicochemical properties. Characterized by a high content of unsaturated C18 fatty acids, low rosin acid content, and consistent quality parameters such as acid value, saponification value, and iodine value, DTOFA serves as a critical raw material across numerous industries. A thorough understanding of these properties, guided by standardized analytical protocols, is essential for its effective application in research, development, and industrial manufacturing.

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